

An In-depth Technical Guide to Basic Yellow 40: A Cationic Dye

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Compound of Interest

Compound Name: *Basic yellow 40*

CAS No.: *12221-86-2*

Cat. No.: *B15555209*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 40, also known as C.I. **Basic Yellow 40**, is a synthetic cationic dye belonging to the coumarin-benzimidazolium class of compounds.[1] As a cationic dye, its chromophoric component carries a positive charge, leading to its classification as a basic dye. This property imparts a strong affinity for materials with anionic surfaces, such as acrylic fibers.[2] The dye is recognized for its brilliant greenish-yellow fluorescence, a characteristic that has led to its widespread use in various industrial and scientific applications, most notably in the textile industry for dyeing acrylic fabrics and in forensic science as a fluorescent stain for the visualization of latent fingerprints.[1][3]

Chemical and Physical Properties

Basic Yellow 40 is an organic salt, typically available as a chloride or methosulfate salt. Its chemical structure features a coumarin core linked to a dimethylated benzimidazolium cation. This extended conjugated system is responsible for its color and fluorescence. The physicochemical properties of **Basic Yellow 40** are summarized in the table below. It is

important to note that some variations in reported values exist in the literature, which may be attributed to different salt forms or measurement conditions.

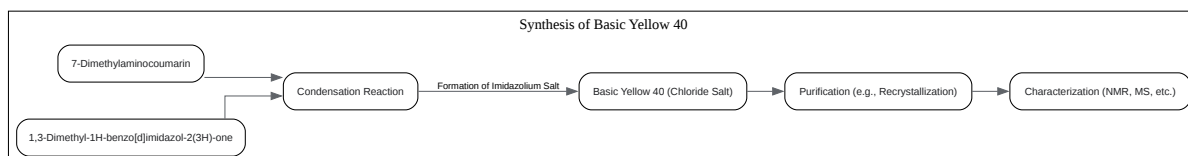
Property	Value	References
Chemical Name	2-[7-(diethylamino)-2-oxo-2H-1-benzopyran-3-yl]-1,3-dimethyl-1H-benzimidazolium chloride	[4][5][6]
Synonyms	C.I. Basic Yellow 40, Maxilon Flavine 10GFF, Panacryl Brilliant Flavine 10GFF	[3]
CAS Number	29556-33-0 (chloride)	[6]
Molecular Formula	C ₂₂ H ₂₄ ClN ₃ O ₂	[5]
Molecular Weight	397.9 g/mol	
Appearance	Yellow to orange-yellow powder	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in water and ethanol	
Maximum Absorption (λ _{max})	~435 nm	
Fluorescence Emission	~495 nm	[1]

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **Basic Yellow 40** is not readily available in published literature, the general synthetic route involves the condensation of a coumarin derivative with a benzimidazole precursor. A plausible synthetic workflow is outlined below.

General Synthetic Workflow

The synthesis of **Basic Yellow 40** can be conceptualized as a multi-step process, beginning with the formation of the coumarin and benzimidazole moieties, followed by their condensation and subsequent quaternization to yield the final cationic dye.



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A representative workflow for the synthesis of **Basic Yellow 40**.

Experimental Protocols

Protocol 1: Staining of Cyanoacrylate-Fumed Latent Fingerprints

Basic Yellow 40 is a highly effective fluorescent stain for enhancing latent fingerprints that have been developed with cyanoacrylate (superglue) fuming on non-porous surfaces. The dye adheres to the polymerized cyanoacrylate, and its intense fluorescence under specific light sources provides high contrast against various backgrounds.

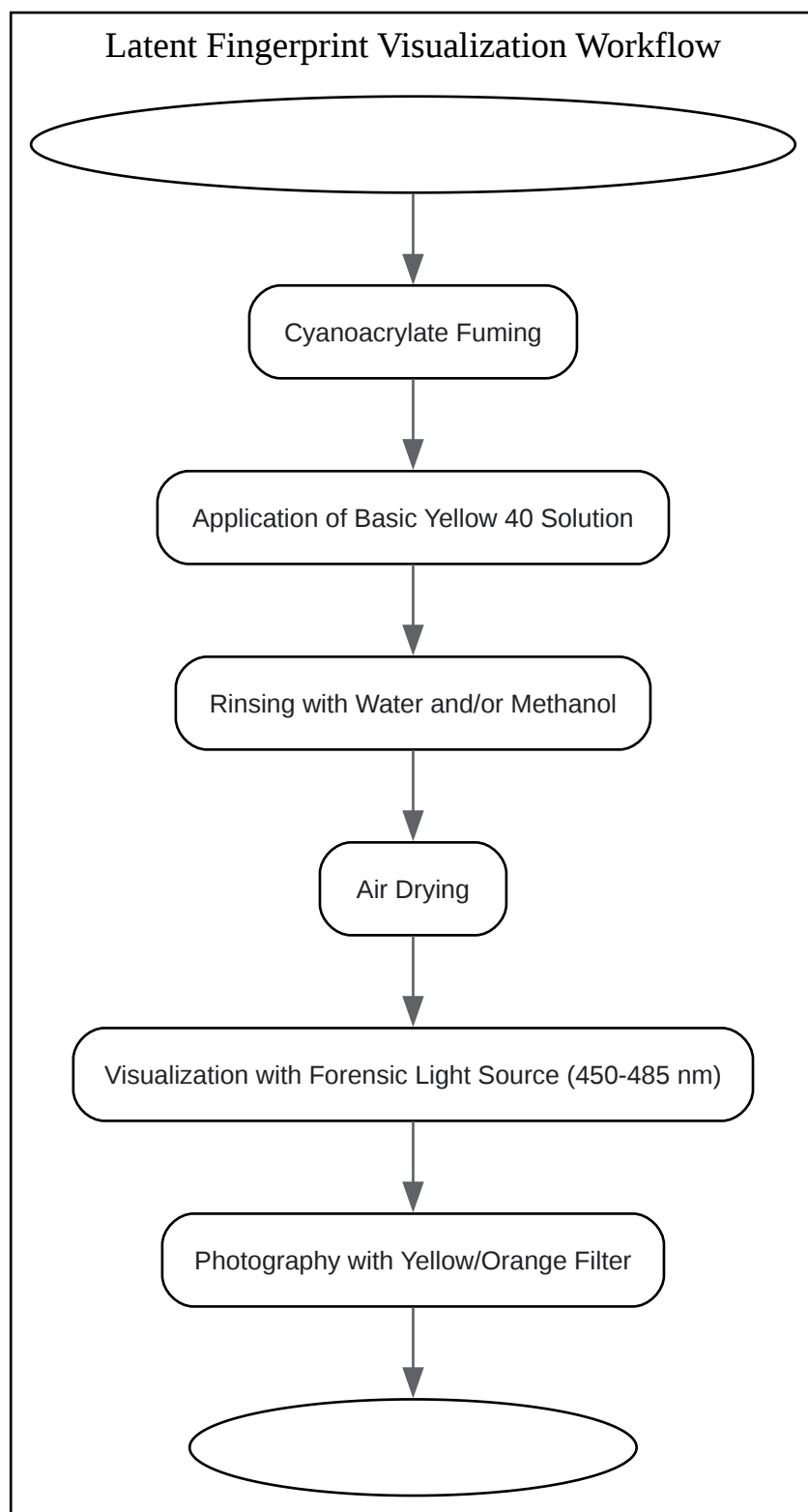
Materials:

- **Basic Yellow 40** powder
- Methanol or Ethanol
- Distilled water
- Spray bottle or immersion tray

- Forensic light source (capable of excitation between 450-485 nm)
- Yellow or orange viewing goggles/filters
- Camera with appropriate filters for photography

Procedure:

- Preparation of Staining Solution: Prepare a working solution by dissolving 1-2 grams of **Basic Yellow 40** powder in 1 liter of methanol or ethanol. The solution should be a clear yellow. If some solid remains undissolved, the clear supernatant can be decanted for use.
- Application of the Dye: The **Basic Yellow 40** solution can be applied to the cyanoacrylate-developed prints by either spraying the surface evenly or by immersing the object into the solution for approximately 30-60 seconds.
- Rinsing: Gently rinse the surface with a stream of distilled water to remove excess dye. A subsequent rinse with methanol can help to prevent water spots and improve the clarity of the developed prints.
- Drying: Allow the object to air dry completely in a well-ventilated area.
- Visualization: Examine the treated surface under a forensic light source in the 450-485 nm range. The fluorescent prints should be viewed and photographed through a yellow or orange filter to enhance contrast and block out the excitation light.



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Experimental workflow for latent fingerprint enhancement using **Basic Yellow 40**.

Protocol 2: Dyeing of Acrylic Fibers

Basic Yellow 40 is used for dyeing acrylic fibers, producing a brilliant, fluorescent yellow color. The cationic nature of the dye allows it to form strong ionic bonds with the anionic sites within the acrylic polymer.

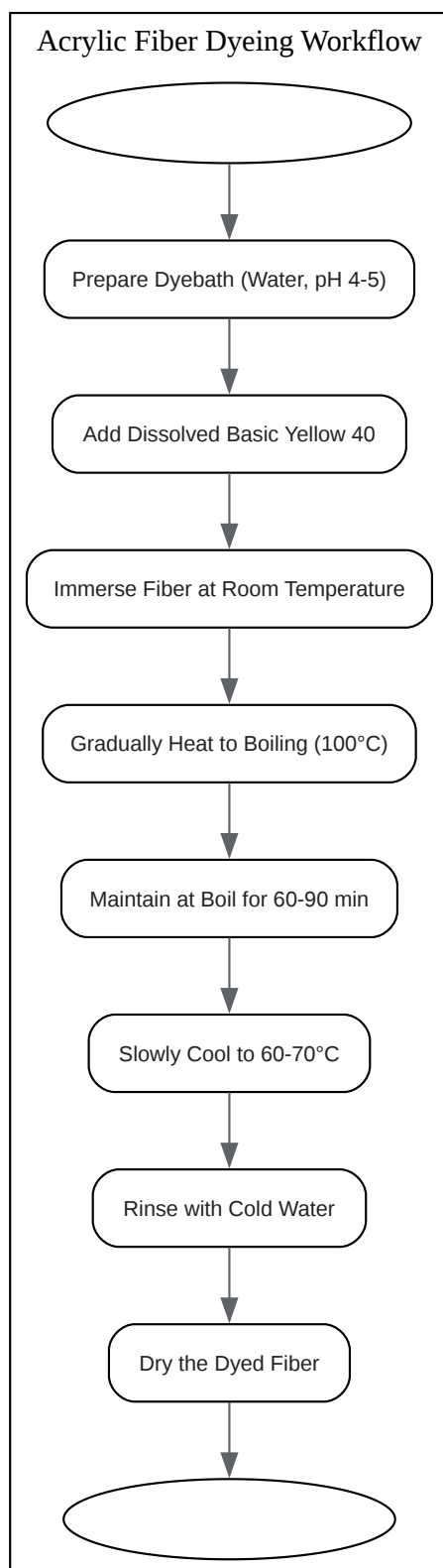
Materials:

- Acrylic fiber/fabric
- **Basic Yellow 40**
- Acetic acid
- Sodium acetate
- Leveling agent (optional)
- Dyeing apparatus (e.g., beaker, dye bath)
- Heating source with temperature control

Procedure:

- Preparation of the Dyebath: Prepare a dyebath with a specific liquor ratio (e.g., 40:1, water to fiber weight).
- pH Adjustment: Adjust the pH of the dyebath to between 4.0 and 5.0 using a buffer system of acetic acid and sodium acetate.
- Addition of Auxiliaries: Add a leveling agent to the dyebath if required, to ensure even dye uptake.
- Dissolving the Dye: Separately dissolve the required amount of **Basic Yellow 40** in hot water and then add it to the dyebath.
- Dyeing Process:
 - Immerse the acrylic material in the dyebath at room temperature.

- Gradually raise the temperature of the dyebath to the boil (approximately 100°C) over a period of 45-60 minutes.
- Maintain the dyeing at the boil for 60-90 minutes, ensuring the material is agitated for even dyeing.
- Cooling and Rinsing:
 - Slowly cool the dyebath to 60-70°C.
 - Remove the dyed material and rinse it thoroughly with cold water until the water runs clear.
- Soaping (Optional): For improved fastness, the dyed material can be treated with a non-ionic detergent solution at 60°C for 15 minutes, followed by a final rinse.
- Drying: Dry the dyed acrylic material.



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A typical experimental workflow for dyeing acrylic fibers with **Basic Yellow 40**.

Applications in Research and Drug Development

While the primary applications of **Basic Yellow 40** are in the textile and forensic industries, its fluorescent properties could be leveraged in other research areas. For instance, its core structure, a coumarin-benzimidazolium scaffold, is found in various fluorescent probes designed for biological imaging and sensing. The cationic nature of **Basic Yellow 40** might facilitate its interaction with negatively charged biological structures, such as nucleic acids or certain cell membranes. However, its potential for such applications, including its cytotoxicity and cell permeability, would require thorough investigation.

Safety and Handling

Basic Yellow 40 is a chemical that should be handled with appropriate safety precautions. It is harmful if swallowed and can cause skin and eye irritation. When handling the powder, it is important to avoid creating dust and to work in a well-ventilated area or under a fume hood. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Basic Yellow 40 is a versatile cationic dye with significant utility in industrial and forensic applications. Its brilliant fluorescence and strong affinity for anionic substrates are key to its effectiveness. This guide has provided a comprehensive overview of its properties, a plausible synthetic approach, and detailed experimental protocols for its primary uses. While its application in biological research is not yet established, its chemical structure suggests potential for the development of novel fluorescent probes. As with all chemical reagents, proper safety procedures must be followed during its handling and use.

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